

No Information Available on the In Vivo Efficacy of Verimol J

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Verimol J

Cat. No.: B15315553

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Despite a comprehensive search for "**Verimol J**," no data regarding its in vivo efficacy, mechanism of action, or any associated experimental studies could be located. The compound "**Verimol J**" is listed in the PubChem database as a member of the methoxybenzene and phenol chemical classes and is reported to be found in the plant *Illicium verum*, commonly known as star anise[1]. However, beyond this basic chemical and sourcing information, there is no available scientific literature detailing its biological activity or testing in living organisms.

Consequently, it is not possible to provide a comparison guide, experimental protocols, or signaling pathway diagrams related to the in vivo efficacy of **Verimol J**. Further research and publication of experimental data would be required to enable such an analysis.

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References

- 1. Verimol J | C10H14O3 | CID 10655013 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [No Information Available on the In Vivo Efficacy of Verimol J]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15315553#confirming-the-in-vivo-efficacy-of-verimol-j]

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